

Application Note: High-Performance Synthesis of N-Hydroxy-4-methoxy-N-phenylbenzamide

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Compound of Interest

Compound Name: *N-hydroxy-4-methoxy-N-phenylbenzamide*

CAS No.: 13664-49-8

Cat. No.: B2979135

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Executive Summary

This application note details a robust, scalable protocol for the synthesis of **N-hydroxy-4-methoxy-N-phenylbenzamide** (CAS: 13664-49-8).^[1] This compound belongs to the N-aryl hydroxamic acid class, widely utilized in drug discovery as metalloprotease inhibitors, siderophores, and analytical chelating agents for transition metals (Fe^{3+} , V^{5+}).

The synthesis utilizes a Schotten-Baumann-type acylation between p-anisoyl chloride and N-phenylhydroxylamine. Unlike simple amide couplings, this reaction requires strict control over temperature and pH to prevent the kinetic competitor: O-acylation. This guide provides a self-validating workflow to ensure regioselectivity for the N-acylated product.

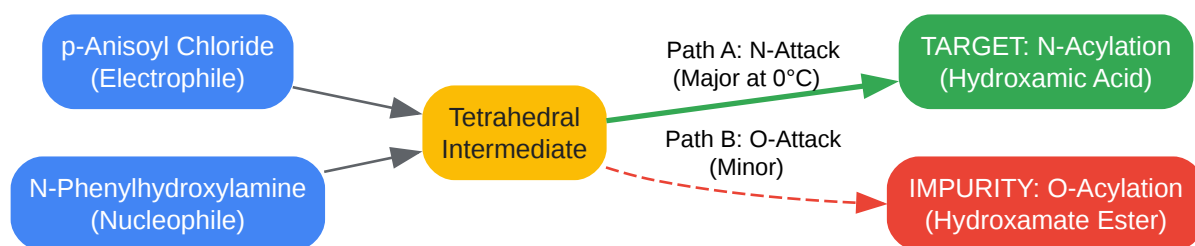
Reaction Mechanism & Regioselectivity

The critical challenge in synthesizing N-substituted hydroxamic acids is the ambident nucleophilicity of the hydroxylamine moiety (N- vs. O-attack).

- Path A (Thermodynamic/Kinetic Preference): Nucleophilic attack by the nitrogen lone pair yields the desired hydroxamic acid.
- Path B (Competitor): Attack by the oxygen lone pair yields the O-acyl ester (hydroxamate ester).

To maximize Path A, we utilize a biphasic buffering system or a controlled organic base addition at low temperatures (0 °C), which deprotonates the nitrogen (increasing nucleophilicity) while minimizing the activation of the oxygen.

Figure 1: Mechanistic Pathway & Selectivity



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Caption: Mechanistic bifurcation showing the competition between N-acylation (desired) and O-acylation.

Materials & Equipment

Reagents Table

Reagent	CAS	MW (g/mol)	Equiv.	Role	Hazards
p-Anisoyl Chloride	100-07-2	170.59	1.0	Electrophile	Corrosive, Lachrymator
N-Phenylhydroxylamine	100-65-2	109.13	1.1	Nucleophile	Irritant, Unstable
Triethylamine (Et ₃ N)	121-44-8	101.19	1.2	Base (Scavenger)	Flammable, Corrosive
Dichloromethane (DCM)	75-09-2	-	Solvent	Solvent	Carcinogen (Suspected)
Sodium Bicarbonate	144-55-8	84.01	-	Wash	Irritant

Equipment

- Three-neck round-bottom flask (250 mL)
- Pressure-equalizing addition funnel
- Nitrogen/Argon inert gas line
- Low-temperature thermometer
- Rotary evaporator

Experimental Protocol

Phase 1: Preparation of Reagents

Note: N-Phenylhydroxylamine is sensitive to oxidation and rearrangement (Bamberger). If purchasing commercial stock, verify purity via TLC. If synthesizing de novo (via Zn reduction of nitrobenzene), use immediately.

- System Setup: Flame-dry a 250 mL three-neck flask and flush with Nitrogen.

- Solvent Prep: Ensure Dichloromethane (DCM) is anhydrous. Water content promotes hydrolysis of the acid chloride to p-anisic acid.

Phase 2: Acylation Reaction (The Coupling)

Step 1: Solubilization

- Charge the flask with N-Phenylhydroxylamine (1.20 g, 11.0 mmol).
- Add DCM (40 mL) and stir until fully dissolved.
- Add Triethylamine (1.85 mL, 13.2 mmol).
- Cool the mixture to 0 °C using an ice/water bath. Critical: Low temperature suppresses O-acylation.

Step 2: Controlled Addition

- Dissolve p-Anisoyl Chloride (1.70 g, 10.0 mmol) in DCM (10 mL) in the addition funnel.
- Add the acid chloride solution dropwise over 30 minutes.
 - Process Checkpoint: Monitor internal temperature; do not allow to exceed 5 °C.
 - Observation: A white precipitate ($\text{Et}_3\text{N}\cdot\text{HCl}$) will form immediately.

Step 3: Reaction Maturation

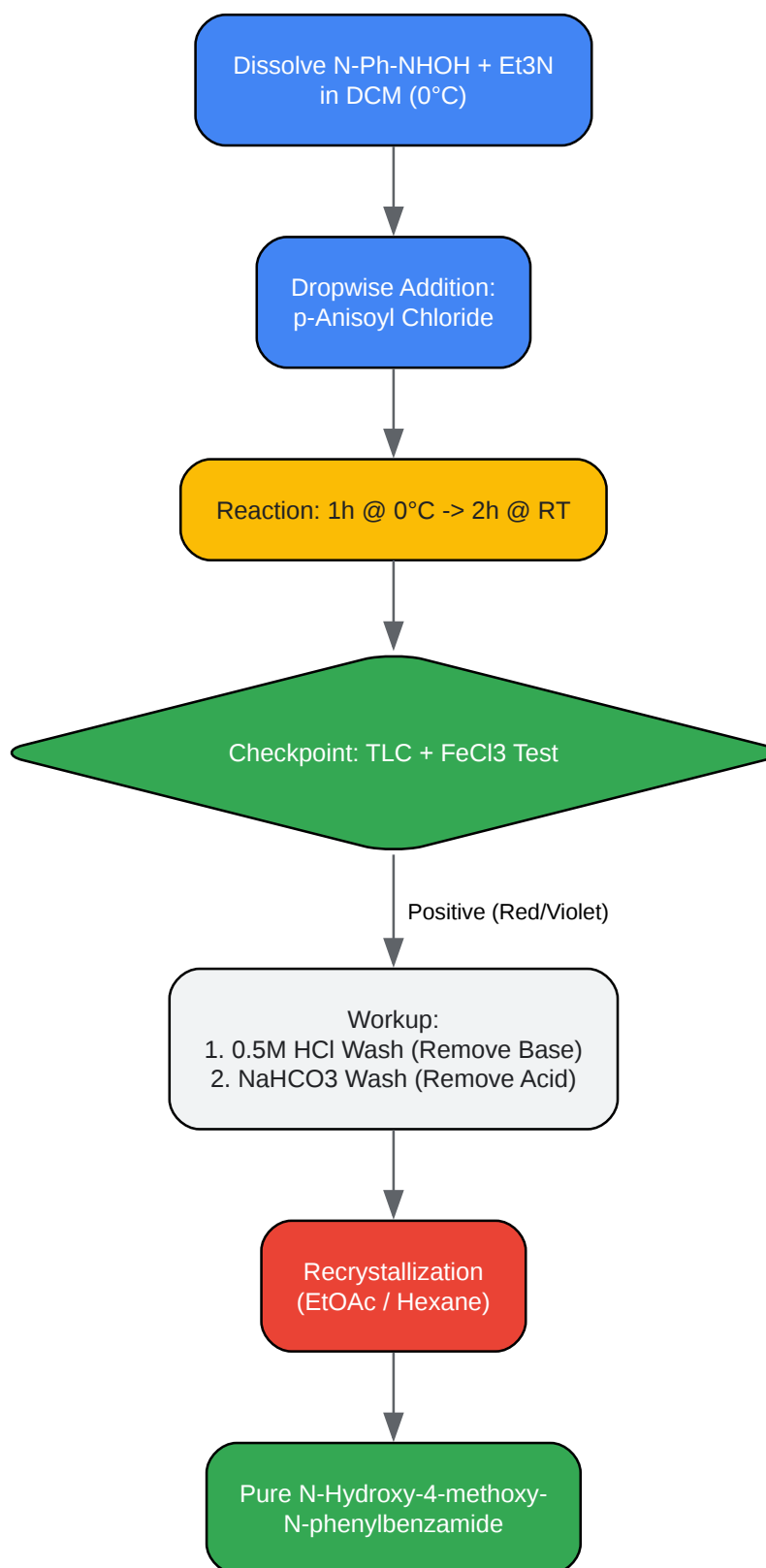
- Once addition is complete, stir at 0 °C for 1 hour.
- Allow the reaction to warm to Room Temperature (RT) and stir for an additional 2 hours.
- TLC Check: Silica gel, 30% EtOAc/Hexanes. Product R_f will be lower than p-anisoyl chloride. Stain with FeCl_3 (red/violet color indicates hydroxamic acid).

Phase 3: Workup & Purification

- Quench: Add Water (30 mL) to dissolve the ammonium salts.

- Separation: Transfer to a separatory funnel. Separate the organic (DCM) layer.
- Acid Wash: Wash the organic layer with 0.5 M HCl (20 mL).
 - Purpose: Removes unreacted amine and excess triethylamine.
- Base Wash: Wash with saturated NaHCO_3 (20 mL).
 - Purpose: Removes any hydrolyzed p-anisic acid.
- Drying: Dry organic layer over anhydrous MgSO_4 , filter, and concentrate in vacuo to yield an off-white solid.
- Recrystallization:
 - Dissolve the crude solid in a minimum amount of hot Ethyl Acetate.
 - Slowly add Hexane until turbidity appears.
 - Cool to 4 °C overnight.
 - Filter crystals and wash with cold Hexane.

Figure 2: Experimental Workflow



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Caption: Step-by-step experimental workflow for the synthesis and purification processes.

Analytical Characterization (Expected Data)

To validate the synthesis, compare your results against these standard spectral markers:

- Appearance: White to pale cream crystalline solid.
- Melting Point: 130–132 °C (Lit. range).
- FeCl₃ Test: Dissolve a crystal in MeOH and add 1 drop of 1% FeCl₃. Deep violet coloration confirms the presence of the hydroxamic acid (-N(OH)-C=O) functionality.
- ¹H NMR (400 MHz, DMSO-d₆):
 - δ 10.8 ppm (s, 1H, -OH, broad, exchangeable).
 - δ 7.50–7.10 ppm (m, 9H, Aromatic protons).
 - δ 3.78 ppm (s, 3H, -OCH₃).
- IR Spectroscopy (KBr):
 - Broad band ~3200 cm⁻¹ (O-H stretch).
 - Strong peak ~1625 cm⁻¹ (C=O Amide I).

Troubleshooting & Causality

Observation	Root Cause	Corrective Action
Low Yield / Oil formation	O-Acylation dominance	Ensure reaction temperature stays at 0°C during addition. Increase solvent volume to dilute reagents.
Product is yellow/brown	Oxidation of N-Phenylhydroxylamine	Use freshly prepared or recrystallized starting material. Perform reaction under Argon.
No Color with FeCl ₃	Hydrolysis to carboxylic acid or O-acylation	Check pH of workup. If O-acylated, the product is an ester and won't chelate Fe ³⁺ .

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